

# Section 1: Core Principles and Hazard Identification

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## Compound of Interest

Compound Name: 4-Bromo-2-methylquinoline

Cat. No.: B1283842

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**4-Bromo-2-methylquinoline** is a halogenated quinoline derivative utilized as a building block in medicinal chemistry and materials science. Its reactivity makes it a valuable intermediate for introducing the 2-methylquinoline scaffold into larger molecules, particularly in the development of novel therapeutic agents. However, the same chemical properties that make it useful also necessitate a thorough understanding of its potential hazards to ensure safe handling. This guide provides a comprehensive framework for risk assessment and mitigation when working with this compound.

The primary risks associated with **4-Bromo-2-methylquinoline** are skin, eye, and respiratory irritation.[1][2] Adherence to rigorous safety protocols is not merely procedural; it is a critical system for self-validation in experimental design, ensuring both personnel safety and data integrity.

## GHS Hazard Identification

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for communicating the hazards of chemical products. **4-Bromo-2-methylquinoline** is classified with the following hazards:

Hazard Code	Description	Signal Word	Pictogram	Source(s)
H315	Causes skin irritation	Warning	!	[1][2]
H319	Causes serious eye irritation	Warning	!	[1][2]
H335	May cause respiratory irritation	Warning	!	[1]

These classifications are the foundation of all subsequent safety protocols. The potential for irritation dictates the need for specific engineering controls and personal protective equipment (PPE) to prevent direct contact and inhalation.

## Section 2: Physicochemical and Toxicological Profile

Understanding the physical and chemical properties of a substance is fundamental to its safe handling. These properties influence storage conditions, appropriate fire-extinguishing media, and potential hazardous reactions.

### Physicochemical Data

Property	Value	Source(s)
Molecular Formula	C <sub>10</sub> H <sub>8</sub> BrN	[3]
Molecular Weight	222.08 g/mol	-
Appearance	Yellow to brown solid	[4]
Boiling Point	88-90 °C at 1 Torr	[4]
Storage Temperature	2-8°C, under inert gas (Nitrogen or Argon)	[1][4]
Incompatibilities	Strong oxidizing agents	[5]

## Toxicological Summary

While comprehensive toxicological data such as LD50 values are not extensively detailed in the available literature, the GHS classifications provide clear guidance. The primary toxicological concerns are acute irritation upon contact.[1][6]

- Skin Contact: Causes skin irritation.[1][2] Prolonged or repeated contact may lead to dermatitis.
- Eye Contact: Causes serious eye irritation, potentially leading to damage if not addressed immediately.[1][2]
- Inhalation: May cause respiratory tract irritation.[1] Inhalation of dust should be avoided.
- Ingestion: While not classified as acutely toxic by ingestion, good laboratory practice dictates that ingestion should always be avoided.[1]

Chronic exposure effects have not been thoroughly investigated, and as a matter of course, exposure should be minimized.[1]

## Section 3: Risk Mitigation: Engineering Controls & Personal Protective Equipment (PPE)

A multi-layered approach to safety, beginning with engineering controls and supplemented by appropriate PPE, is essential for mitigating the risks associated with **4-Bromo-2-methylquinoline**.

### Engineering Controls

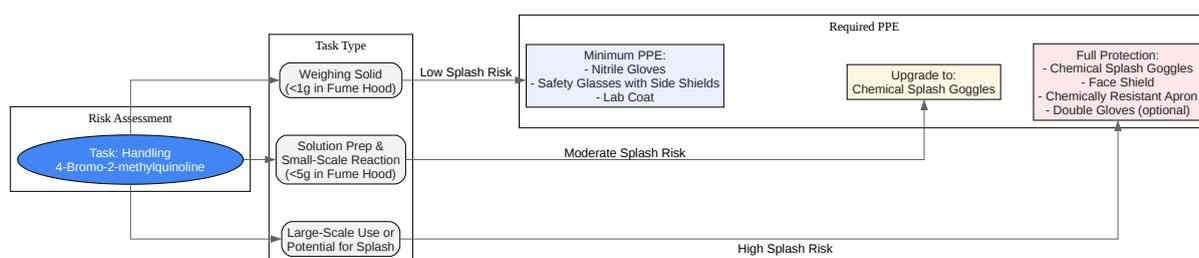
The first line of defense is to handle the chemical in a controlled environment.

- Chemical Fume Hood: All weighing and handling of solid **4-Bromo-2-methylquinoline**, as well as any reactions involving it, must be conducted in a properly functioning and certified chemical fume hood.[7] This is the primary method to prevent inhalation of dust or vapors.[1]
- Ventilation: The laboratory should be well-ventilated to ensure any fugitive emissions are diluted and removed.[8]

- Safety Stations: Emergency eye wash fountains and safety showers must be readily accessible in the immediate vicinity of any potential exposure.[5]

## Personal Protective Equipment (PPE) Selection Logic

The selection of PPE is not a one-size-fits-all approach; it must be tailored to the specific task and the associated risk of exposure. The following diagram outlines the decision-making process for selecting appropriate PPE.



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Caption: PPE selection workflow for handling **4-Bromo-2-methylquinoline**.

## Detailed PPE Specifications

- Hand Protection: Chemically resistant gloves, such as nitrile or neoprene, are mandatory.[8]  
[9] Gloves must be inspected for tears or holes before use and removed properly to avoid skin contact.[9] Contaminated gloves should be disposed of as hazardous waste.[10]

- **Eye and Face Protection:** At a minimum, safety glasses with side shields are required.[1] For tasks with a higher risk of splashes, such as transferring solutions or working on a larger scale, chemical splash goggles should be worn.[11] A face shield may be required in addition to goggles for maximum protection.[11]
- **Skin and Body Protection:** A standard laboratory coat is required to protect against incidental contact.[1] For larger-scale operations, a chemically resistant apron or coveralls may be necessary.[12]
- **Respiratory Protection:** When engineering controls are not sufficient or during a large spill clean-up, respiratory protection is necessary. A NIOSH-approved respirator with cartridges appropriate for organic vapors and particulates should be used.[5][13] A proper fit test and training are required before use.

## Section 4: Standard Operating Protocols

### Protocol for Handling and Weighing Solid **4-Bromo-2-methylquinoline**

This protocol is designed to minimize the risk of inhalation and skin contact.

- **Preparation:**
  - Confirm the chemical fume hood is operational and the sash is at the appropriate working height.
  - Don all required PPE: lab coat, nitrile gloves, and safety glasses with side shields.
  - Designate a specific area within the fume hood for the weighing procedure.
- **Execution:**
  - Retrieve the container of **4-Bromo-2-methylquinoline** from its designated storage location (2-8°C).[1]
  - Allow the container to equilibrate to room temperature before opening to prevent moisture condensation.

- Inside the fume hood, carefully open the container.
- Using a clean spatula, transfer the desired amount of solid onto weighing paper or directly into a tared reaction vessel. Perform this action slowly to minimize dust generation.[14]
- Securely close the main container.
- Post-Handling:
  - Clean the spatula and any contaminated surfaces within the fume hood.
  - Dispose of the weighing paper and any contaminated consumables (e.g., gloves) in the designated solid hazardous waste container.
  - Return the main container to its proper storage location.
  - Wash hands thoroughly with soap and water after the procedure is complete.[1]

## Storage Requirements

Proper storage is critical for maintaining the stability of the compound and preventing accidental release.

- Container: Keep the container tightly closed to prevent contamination and moisture ingress. [1][15] Ensure the container is clearly labeled.[1]
- Location: Store in a cool, dry, and well-ventilated area designated for chemical storage.[5] The recommended storage temperature is between 2-8°C.[1][4]
- Segregation: Store away from incompatible materials, particularly strong oxidizing agents.[5]
- Security: Store in a locked-up area to restrict access to authorized personnel only.[1][16]

## Section 5: Emergency Procedures

Preparedness is key to effectively managing any chemical incident. All personnel must be familiar with these procedures before beginning work.

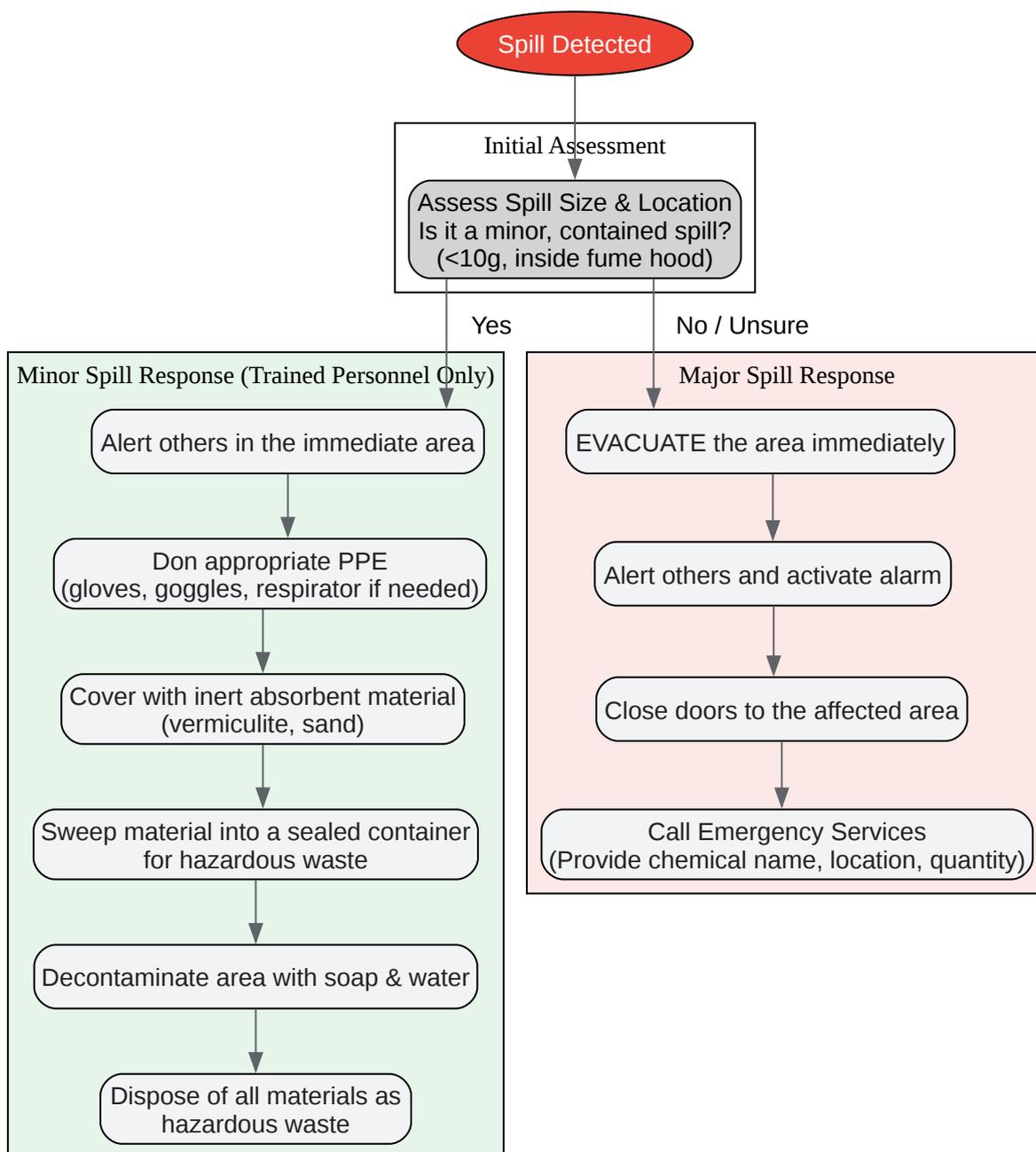
## First Aid Measures

Immediate action is crucial in the event of an exposure.

- Inhalation: If fumes or dust are inhaled, immediately move the affected person to fresh air.[5] [16] If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[5]
- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes.[5][6] Remove contaminated clothing and shoes.[16] If skin irritation occurs or persists, seek medical attention.[1]
- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids to ensure complete irrigation.[1][5] Remove contact lenses if present and easy to do.[5] Seek immediate medical attention.[5]
- Ingestion: Do NOT induce vomiting.[5] If the person is conscious, rinse their mouth with water and give them a glass of water to drink.[1][16] Never give anything by mouth to an unconscious person.[5] Seek immediate medical attention.[5]

## Spill Response

The response to a spill depends on its size and location. The following diagram illustrates the general decision-making process.



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Caption: Decision workflow for responding to a **4-Bromo-2-methylquinoline** spill.

## Protocol for Cleaning a Minor Spill (Solid)

This protocol should only be performed by trained personnel.

- Alert & Secure: Notify personnel in the immediate area. Restrict access to the spill location.
- Protect: Don appropriate PPE, including a lab coat, double nitrile gloves, chemical splash goggles, and if outside a fume hood, a NIOSH-approved respirator.
- Contain & Absorb: Gently cover the spill with an inert absorbent material such as vermiculite, sand, or cat litter.<sup>[1][17]</sup> This prevents the dust from becoming airborne.
- Collect: Working from the outside in, carefully sweep or scoop the mixture into a clearly labeled, sealable container for hazardous waste.<sup>[17][18]</sup> Use non-sparking tools if a solvent is present.
- Decontaminate: Clean the spill area thoroughly with soap and water.<sup>[19]</sup>
- Dispose: Place all contaminated materials, including PPE, into the hazardous waste container. Seal the container and arrange for disposal according to institutional and local regulations.<sup>[18]</sup>

## Section 6: Waste Disposal

All waste containing **4-Bromo-2-methylquinoline**, whether in solid or solution form, must be treated as hazardous waste.

- Containers: Use separate, clearly labeled, and sealed containers for solid and liquid waste.
- Procedure: Dispose of contents and containers in accordance with all local, state, and federal regulations.<sup>[1]</sup> This typically involves collection by a licensed hazardous waste disposal service.<sup>[5]</sup> Do not dispose of this chemical down the drain or in the regular trash.<sup>[14][15]</sup>

## Section 7: References

- Hisco. (n.d.). Safety Data Sheet. Retrieved from Hisco. [\[Link\]](#)

- Queen Mary University of London. (n.d.). Spill procedure: Clean-up guidance. Retrieved from QMUL Health & Safety Directorate. [[Link](#)]
- Kent State University. (n.d.). Cleaning up a spill. Retrieved from Compliance and Risk Management, Kent State University. [[Link](#)]
- American Chemistry Council. (2021). Guidance for Selection of Personal Protective Equipment for MDI Users. Retrieved from American Chemistry Council. [[Link](#)]
- Provista. (2022). 8 Types of PPE to Wear When Compounding Hazardous Drugs. Retrieved from Provista. [[Link](#)]
- Georgia Institute of Technology. (n.d.). Spill Kits and Spill Clean Up Procedures. Retrieved from Environmental Health & Safety, Georgia Tech. [[Link](#)]
- University of Illinois. (n.d.). Complicated Chemical Spills. Retrieved from Division of Research Safety, University of Illinois. [[Link](#)]
- Capot Chemical. (2025). MSDS of 7-BROMO-4-METHYLQUINOLIN-2(1H)-ONE. Retrieved from Capot Chemical. [[Link](#)]
- GERPAC. (2013). Personal protective equipment for preparing toxic drugs. Retrieved from GERPAC. [[Link](#)]
- Centers for Disease Control and Prevention. (n.d.). NIOSH Recommendations for Chemical Protective Clothing A-Z. Retrieved from CDC Archive. [[Link](#)]

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## Sources

- 1. [static.cymitquimica.com](http://static.cymitquimica.com) [[static.cymitquimica.com](http://static.cymitquimica.com)]
- 2. [tcichemicals.com](http://tcichemicals.com) [[tcichemicals.com](http://tcichemicals.com)]

- 3. 2-Bromo-4-methylquinoline | 64658-04-4 [sigmaaldrich.com]
- 4. 4-BROMO-2-METHYLQUINOLINE CAS#: 50488-44-3 [amp.chemicalbook.com]
- 5. synquestlabs.com [synquestlabs.com]
- 6. fishersci.com [fishersci.com]
- 7. pdf.benchchem.com [pdf.benchchem.com]
- 8. media.hiscoinc.com [media.hiscoinc.com]
- 9. chemicalbook.com [chemicalbook.com]
- 10. capotchem.com [capotchem.com]
- 11. americanchemistry.com [americanchemistry.com]
- 12. 8 Types of PPE to Wear When Compounding Hazardous Drugs | Provista [provista.com]
- 13. gerpac.eu [gerpac.eu]
- 14. aksci.com [aksci.com]
- 15. chemicalbook.com [chemicalbook.com]
- 16. file.medchemexpress.com [file.medchemexpress.com]
- 17. qmul.ac.uk [qmul.ac.uk]
- 18. Cleaning up a spill | Compliance and Risk Management [kent.edu]
- 19. - Division of Research Safety | Illinois [drs.illinois.edu]
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